

Application Notes and Protocols for the Spectrophotometric Quantification of Vat Red 10

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the quantification of **Vat Red 10**, a water-insoluble anthraquinone dye, using UV-Vis spectrophotometry. The protocol details the critical step of converting the insoluble dye into its water-soluble leuco form, which is essential for accurate spectrophotometric analysis.

Introduction

Vat Red 10, with the molecular formula $C_{29}H_{14}N_2O_5$ and a molecular weight of 470.43 g/mol , is a deep red powder insoluble in water.[1][2][3][4] Like other vat dyes, its application and analysis in aqueous solutions require a reduction step in an alkaline medium to form a soluble "leuco" compound. This soluble form can then be quantified using spectrophotometry, which measures the absorbance of light at a specific wavelength. The concentration of the dye is directly proportional to the absorbance, following the Beer-Lambert law. This method is crucial for various applications, including monitoring dyeing processes, assessing dye stability, and in quality control. A study on the measurement of vat dye concentrations, including Vat Red 10, demonstrated the feasibility of achieving high precision in quantification, on the order of 0.01 g/L over a concentration range of 0 to 2 g/L.

Principle of Quantification

The quantification of **Vat Red 10** by spectrophotometry involves two key stages:



- Reduction to the Leuco Form: The insoluble Vat Red 10 is treated with a reducing agent, typically sodium hydrosulfite (sodium dithionite), in an alkaline solution (sodium hydroxide).
 This converts the dye into its water-soluble sodium salt, the leuco form, which has a distinct color.
- Spectrophotometric Measurement: The absorbance of the leuco form in the solution is
 measured at its maximum absorption wavelength (λmax). A calibration curve, prepared from
 standard solutions of known concentrations, is used to determine the concentration of Vat
 Red 10 in an unknown sample.

It has been noted in decolorization studies that the absorbance maximum (λ max) of the oxidized form of **Vat Red 10** is approximately 530 nm. The leuco form will have a different λ max, which should be determined experimentally by scanning the spectrum of the reduced dye.

Experimental Protocols Materials and Reagents

- Vat Red 10 (CAS No. 2379-79-5)
- Sodium Hydroxide (NaOH)
- Sodium Hydrosulfite (Na₂S₂O₄)
- Deionized water
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware
- UV-Vis Spectrophotometer
- Cuvettes

Preparation of the Leuco Form of Vat Red 10

This protocol is adapted from established methods for the reduction of vat dyes.



- Deoxygenation of Water: Purge deionized water with an inert gas (nitrogen or argon) for at least 30 minutes to remove dissolved oxygen, which can cause premature oxidation of the leuco dye.
- Preparation of Alkaline Solution: In a flask, under a continuous blanket of inert gas, prepare a sodium hydroxide solution (e.g., 0.1 M) using the deoxygenated water.
- Dispersion of Vat Red 10: While stirring the alkaline solution, add a known weight of Vat Red
 10 powder to create a suspension.
- Reduction: Gradually add small portions of sodium hydrosulfite powder to the stirred suspension. The amount of sodium hydrosulfite should be in excess to ensure complete reduction. A typical starting point is a 1:1 to 2:1 weight ratio of sodium hydrosulfite to Vat Red 10.
- Leuco Dye Formation: Seal the reaction vessel and continue stirring under an inert atmosphere. A color change from red to a dark brown or other distinct color indicates the formation of the leuco form. Allow the reaction to proceed for 15-30 minutes to ensure completion.

Preparation of Calibration Standards

- Stock Solution: Prepare a stock solution of the **Vat Red 10** leuco form by following the protocol in section 3.2 with a precise amount of **Vat Red 10**.
- Serial Dilutions: Perform a series of dilutions of the stock solution using deoxygenated alkaline water to prepare a set of standard solutions with decreasing concentrations. It is crucial to maintain an inert atmosphere during dilutions to prevent re-oxidation.

Spectrophotometric Measurement

- Instrument Setup: Turn on the UV-Vis spectrophotometer and allow it to warm up.
- Wavelength Determination (λmax): Scan the absorbance spectrum of one of the standard solutions of the leuco form over a relevant wavelength range (e.g., 400-800 nm) to determine the wavelength of maximum absorbance (λmax).



- Blank Measurement: Use the deoxygenated alkaline water with the same concentration of sodium hydroxide and any remaining reducing agent as the blank solution to zero the spectrophotometer at the determined λmax.
- Absorbance Readings: Measure the absorbance of each standard solution and the unknown sample solution at the λ max.

Data Presentation Representative Calibration Curve Data for Vat Red 10 Leuco Form

The following table presents a representative dataset for a calibration curve. Note that the λ max for the leuco form should be determined experimentally.

Standard	Concentration (mg/L)	Absorbance (at λmax)
1	2.0	0.125
2	4.0	0.250
3	6.0	0.375
4	8.0	0.500
5	10.0	0.625

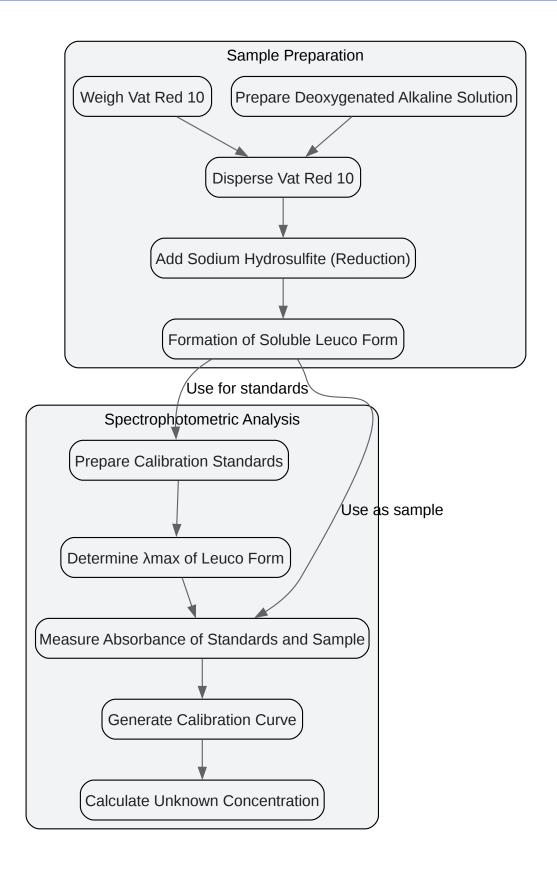
Calculation of Unknown Concentration

Plot the absorbance values of the standards against their corresponding concentrations to generate a calibration curve. The relationship should be linear, following the Beer-Lambert Law $(A = \epsilon bc)$. The concentration of the unknown sample can be determined from the linear equation of the calibration curve (y = mx + c), where y is the absorbance of the unknown, and x is its concentration.

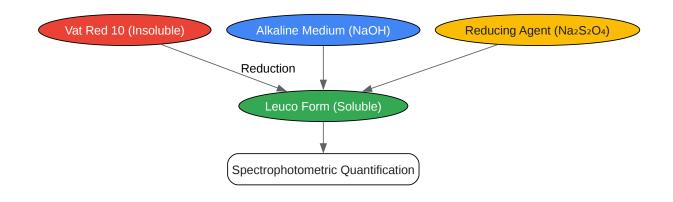
Visualizations

Experimental Workflow for Quantification of Vat Red 10









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References

- 1. chembk.com [chembk.com]
- 2. worlddyevariety.com [worlddyevariety.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
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